

# Safeguarding Your Research: A Comprehensive Guide to Handling Carbon Tetrabromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbon tetrabromide

Cat. No.: B125887

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **carbon tetrabromide**, including detailed operational and disposal plans to ensure the well-being of laboratory personnel and the integrity of your research.

**Carbon tetrabromide** (CBr<sub>4</sub>) is a colorless to yellow-brown crystalline solid that poses several health hazards.<sup>[1]</sup> It can be absorbed into the body through inhalation and ingestion.<sup>[2]</sup> Short-term exposure can cause severe irritation to the eyes, skin, and respiratory tract, and may affect the nervous system, liver, and kidneys.<sup>[2]</sup> Long-term or repeated exposure may lead to liver damage.<sup>[2]</sup><sup>[3]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **carbon tetrabromide**.

Property	Value
Molecular Formula	$\text{CBr}_4$
Molecular Weight	331.63 g/mol [4]
Appearance	Colorless crystals or yellow-brown crystalline solid[1][2]
Melting Point	90-94 °C[2][5]
Boiling Point	189.5-190 °C[2][5]
Solubility in Water	Insoluble[2][5]
Vapor Pressure	0.1 kPa at 25°C[5]
Relative Vapor Density	11.4 (air = 1)[2][5]
Occupational Exposure Limits	NIOSH: 0.1 ppm (10-hr TWA), 0.3 ppm (15-min STEL)[1] ACGIH: 0.1 ppm (8-hr TWA), 0.3 ppm (STEL)[1][2]

## Operational Plan for Handling Carbon Tetrabromide

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring a safe working environment.

### 1. Engineering Controls:

- Always handle **carbon tetrabromide** in a well-ventilated area.[3][4]
- Use a chemical fume hood for all procedures that may generate dust or vapors.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tight-sealing safety goggles or a face shield.[3][4]

- Skin Protection:
  - Wear protective gloves. While specific breakthrough times are not readily available for all glove types, Viton has been recommended as a protective material.<sup>[1]</sup> Always inspect gloves for any signs of degradation before use and dispose of them in accordance with laboratory procedures.<sup>[4]</sup>
  - Wear protective clothing to prevent skin contact.<sup>[3][6]</sup> A lab coat is the minimum requirement.
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH/MSHA approved respirator.<sup>[6]</sup>

### 3. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.<sup>[3][7]</sup>
- Avoid the formation of dust and aerosols.<sup>[4]</sup>
- Do not eat, drink, or smoke in areas where **carbon tetrabromide** is handled.<sup>[1][8]</sup>
- Store in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[3][5]</sup>
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and certain metals like lithium.<sup>[1][6]</sup>

## Disposal Plan

Proper disposal of **carbon tetrabromide** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **Carbon tetrabromide** is considered a hazardous waste.<sup>[1]</sup>
- Containerization: Collect waste **carbon tetrabromide** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed container.<sup>[1][4]</sup>
- Disposal Method:

- Dispose of the waste through a licensed professional waste disposal service.[4]
- One possible method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4][5]
- Always follow all applicable federal, state, and local regulations for hazardous waste disposal.[5]
- Contaminated Packaging: Do not reuse empty containers.[3] Handle them as you would the product itself.[9][10]

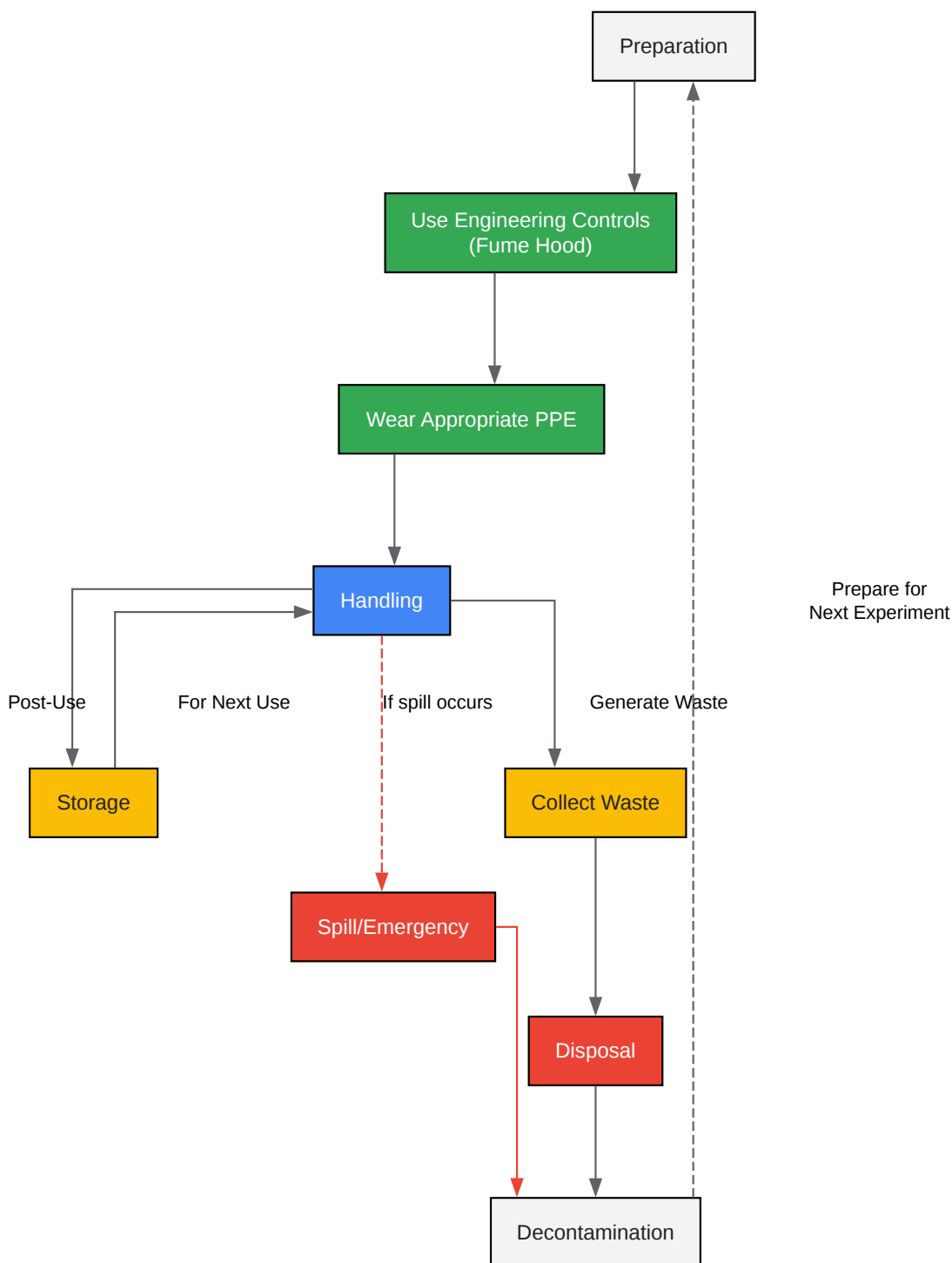
## Emergency Procedures

In the event of an emergency, follow these procedures:

- Spill:
  - Evacuate all personnel not wearing appropriate protective equipment from the spill area.[1]
  - Ventilate the area.[1]
  - Wearing the prescribed PPE, cover the spill with a dry, inert material (e.g., sand, vermiculite) and collect it in a sealed container for disposal.[3][4]
  - Clean the spill area thoroughly with soap and water.[3]
- Fire:
  - **Carbon tetrabromide** is not combustible, but in a fire, it can produce poisonous gases, including hydrogen bromide.[1]
  - Use a dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam to extinguish the fire.[1][3]
  - Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[5\]](#)[\[9\]](#)
  - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)[\[9\]](#)
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[5\]](#)[\[9\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[\[3\]](#)[\[9\]](#)

Below is a diagram illustrating the workflow for the safe handling of **carbon tetrabromide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **carbon tetrabromide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nj.gov [nj.gov]
- 2. CARBON TETRABROMIDE [training.itcilo.org]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. lobachemie.com [lobachemie.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Carbon Tetrabromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125887#personal-protective-equipment-for-handling-carbon-tetrabromide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)